

# An In-depth Technical Guide to the Safety and Handling of Tetraisopropyl Orthosilicate

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: *Tetraisopropyl orthosilicate*

Cat. No.: *B157079*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling procedures for **Tetraisopropyl orthosilicate** (TIPS). The information is intended to support laboratory personnel in the safe and effective use of this compound in research and development settings.

## Chemical and Physical Properties

**Tetraisopropyl orthosilicate**, also known as tetraisopropoxysilane, is an organosilicate compound. It is primarily used as a precursor for the synthesis of silica-based materials, particularly in the sol-gel process.<sup>[1]</sup> Its unique molecular structure and reactivity make it a valuable reagent in various industrial and scientific applications.<sup>[1]</sup>

Table 1: Physical and Chemical Properties of **Tetraisopropyl Orthosilicate**

Property	Value	Reference
CAS Number	1992-48-9	[2]
Molecular Formula	C <sub>12</sub> H <sub>28</sub> O <sub>4</sub> Si	[3]
Molecular Weight	264.43 g/mol	[3][4]
Appearance	Colorless to almost colorless clear liquid	[1]
Boiling Point	185 °C	
Flash Point	76 °C	
Density	0.88 g/mL at 20 °C	
Refractive Index	1.38	
Purity	>98% or >99.0% (GC)	[1]

## Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **Tetraisopropyl orthosilicate** is classified as a substance that causes serious eye damage.[3]

Table 2: GHS Hazard Information for **Tetraisopropyl Orthosilicate**

Hazard Class	Hazard Category	GHS Hazard Statement
Serious eye damage/eye irritation	Category 1	H318: Causes serious eye damage

Data sourced from the European Chemicals Agency (ECHA) C&L Inventory.[3]

Due to the limited availability of a comprehensive Safety Data Sheet (SDS) specifically for **Tetraisopropyl orthosilicate**, the following sections on safe handling, personal protective equipment, first aid, and disposal are largely based on data for the closely related and

structurally similar compound, Tetraethyl orthosilicate (TEOS). Researchers should handle TIPS with the assumption that it poses similar or greater hazards than TEOS.

## Safe Handling and Storage

Proper handling and storage procedures are critical to minimize the risks associated with **Tetraisopropyl orthosilicate**.

### Handling

- Ventilation: Use only in a well-ventilated area, preferably under a chemical fume hood.[5]
- Personal Contact: Avoid contact with skin, eyes, and clothing.[6][7] Do not breathe vapors or mists.[6]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[5][7] Use non-sparking tools and explosion-proof equipment.[5]
- Static Discharge: Take precautionary measures against static discharge.[5] Earth all lines and equipment when transferring material.[7]
- General Hygiene: Wash hands thoroughly after handling.[7] Do not eat, drink, or smoke in the work area.[7]

### Storage

- Container: Keep the container tightly closed in a dry and well-ventilated place.[5][8]
- Storage Conditions: Store in a cool place.[9] Some sources recommend storing under nitrogen as it is moisture-sensitive.[6][8]
- Incompatible Materials: Store away from strong oxidizing agents and strong acids.[5]

## Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn when handling **Tetraisopropyl orthosilicate** to prevent exposure.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification
Eye/Face Protection	Wear chemical safety goggles or a face shield. [6][9]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.[9]
Respiratory Protection	If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.[9]

## First Aid Measures

In case of exposure to **Tetraisopropyl orthosilicate**, immediate medical attention is crucial.

Table 4: First Aid Procedures

Exposure Route	First Aid Measures
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Call a poison center or doctor if you feel unwell.[5]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with plenty of water or shower.[5]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a poison center or doctor.
Ingestion	Do NOT induce vomiting. Rinse mouth. Call a poison center or doctor if you feel unwell.[5]

## Firefighting and Accidental Release Measures

### Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[9]
- Specific Hazards: The substance is combustible. Vapors may form explosive mixtures with air. Hazardous decomposition products include carbon oxides and silicon oxides.[9]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[5]

## Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area.[9] Ensure adequate ventilation. Remove all sources of ignition.[9]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[10]
- Containment and Cleanup: Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a suitable container for disposal.[6]

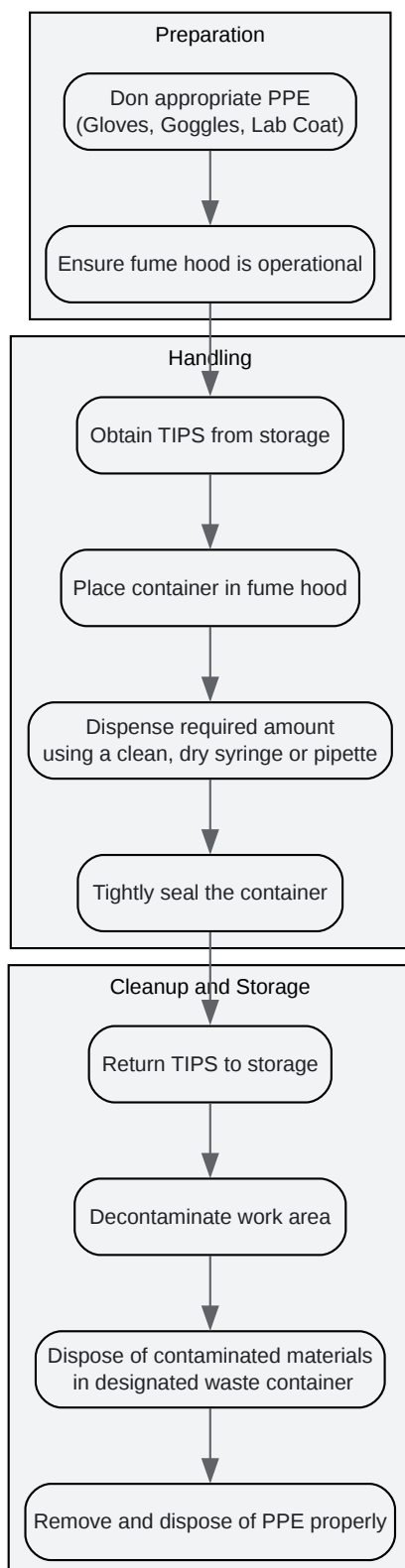
## Disposal Considerations

Dispose of **Tetraisopropyl orthosilicate** and its containers in accordance with local, state, and federal regulations.[5] It is recommended to use a licensed professional waste disposal service.[8]

## Experimental Protocols

### General Handling and Dispensing Protocol

A standardized workflow is essential for the safe handling of **Tetraisopropyl orthosilicate** in a laboratory setting.

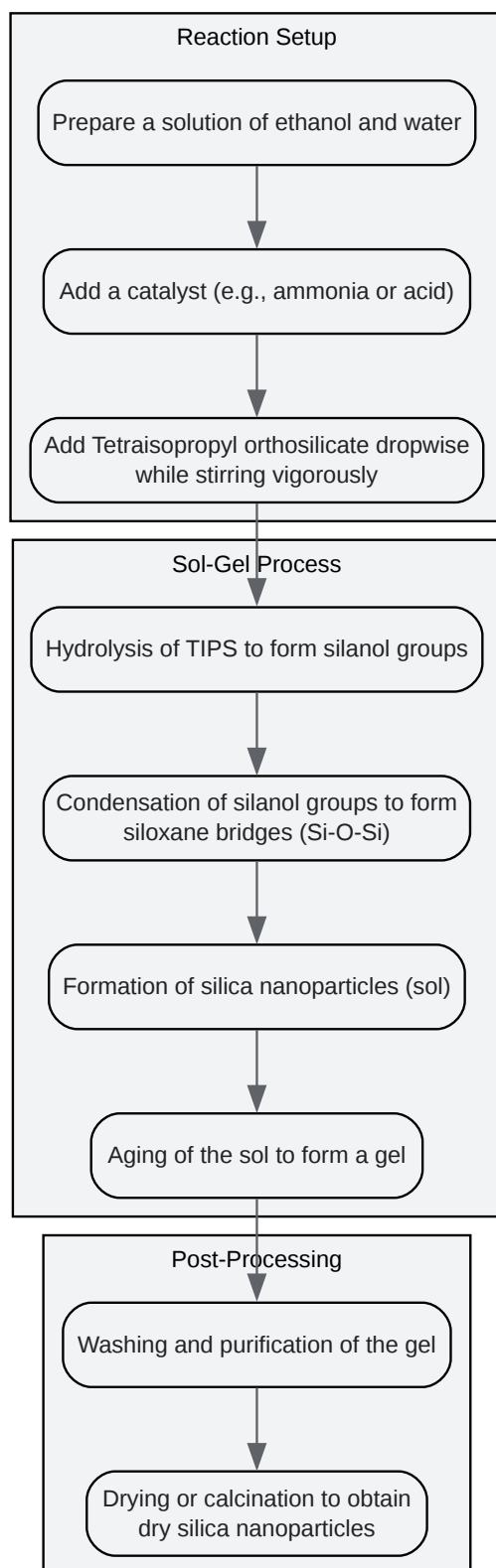


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A standard workflow for handling **Tetraisopropyl orthosilicate**.

## Sol-Gel Synthesis of Silica Nanoparticles (General Protocol)

**Tetraisopropyl orthosilicate** is a common precursor for the synthesis of silica nanoparticles via the sol-gel method. This process involves the hydrolysis and subsequent condensation of the alkoxide in the presence of a catalyst.



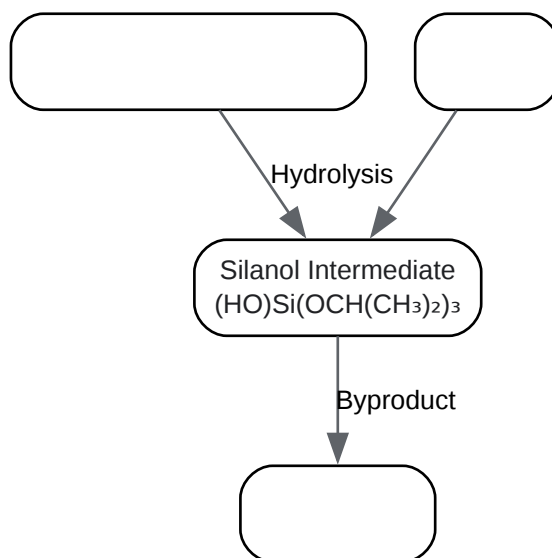
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A generalized workflow for silica nanoparticle synthesis using TIPS.

## Chemical Reactions

### Hydrolysis of Tetraisopropyl Orthosilicate

The primary reaction of **Tetraisopropyl orthosilicate** in the presence of water is hydrolysis, which leads to the formation of silanol groups and isopropanol. This is the initial step in the sol-gel process.



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The hydrolysis reaction of **Tetraisopropyl orthosilicate**.

## Toxicological Information

Detailed toxicological data for **Tetraisopropyl orthosilicate** is not readily available. However, based on the GHS classification, it is known to cause serious eye damage.[3] For the related compound, Tetraethyl orthosilicate, exposure may cause irritation to the skin, eyes, and respiratory tract.[5] Ingestion may lead to gastrointestinal irritation, and inhalation of high concentrations can be harmful.[5] Symptoms of overexposure to TEOS may include headache, dizziness, and nausea.[5] It is prudent to assume that TIPS may have similar toxicological effects.

There is currently no information available regarding specific signaling pathways affected by **Tetraisopropyl orthosilicate**.

## Occupational Exposure Limits

Specific occupational exposure limits for **Tetraisopropyl orthosilicate** have not been established. For Tetraethyl orthosilicate, the following limits have been set by various regulatory agencies:

Table 5: Occupational Exposure Limits for Tetraethyl Orthosilicate

Organization	Limit
ACGIH TLV	TWA: 10 ppm
OSHA PEL	TWA: 100 ppm; 850 mg/m <sup>3</sup>
NIOSH REL	TWA: 10 ppm; 85 mg/m <sup>3</sup>

These values are for Tetraethyl orthosilicate and should be used as a conservative guideline for handling **Tetraisopropyl orthosilicate** in the absence of specific data.[5]

This technical guide is intended for informational purposes only and should not be considered a substitute for a formal risk assessment or the guidance of a qualified safety professional. Always consult the most current Safety Data Sheet for any chemical before use.

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Address: 3281 E Guasti Rd  
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